

Application Notes and Protocols for In Vitro Studies with GSK805

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Compound of Interest

Compound Name: GSK805

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These application notes provide detailed protocols for the in vitro investigation of **GSK805**, a potent and orally active inhibitor of Retinoic acid receptor-related orphan receptor gamma t (ROR γ t). **GSK805** serves as a valuable tool for studying the biology of T helper 17 (Th17) cells and the role of the ROR γ t signaling pathway in various physiological and pathological processes, including autoimmune diseases.

GSK805 acts as an inverse agonist, effectively suppressing ROR γ t-dependent gene transcription.^{[1][2]} This leads to the inhibition of Th17 cell differentiation and a reduction in the secretion of pro-inflammatory cytokines, most notably Interleukin-17 (IL-17).^{[1][2][3][4][5][6]}

Quantitative Data Summary

The following table summarizes the key quantitative data for **GSK805** from in vitro studies.

Parameter	Value	Cell Type/Assay Condition	Reference
pIC50 (RORyt)	8.4	Not specified	[3][5]
pIC50 (Th17 differentiation)	>8.2	Not specified	[3][5]
Effective Concentration	0.5 μ M	Inhibition of IL-17 production in differentiating naïve CD4+ T cells. This concentration showed comparable activity to 2.5 μ M of the RORyt inhibitor TMP778.	[1][4][5]
Effective Concentration	0.3 μ M	Reduction of alpha-smooth muscle actin expression in the hepatic stellate cell line LX-2.	[7]

Key Experimental Protocols

Protocol 1: In Vitro Differentiation of Mouse Naïve CD4+ T Cells into Th17 Cells and Inhibition by GSK805

This protocol describes the differentiation of primary mouse naïve CD4+ T cells into Th17 cells and the assessment of the inhibitory effect of **GSK805**.

Materials:

- **GSK805** (prepare a stock solution in DMSO)
- Naïve CD4+ T cell isolation kit (mouse)
- RPMI-1640 medium supplemented with 10% FBS, 2 mM L-glutamine, 100 U/mL penicillin, and 100 μ g/mL streptomycin

- Anti-mouse CD3 ϵ antibody
- Anti-mouse CD28 antibody
- Recombinant mouse IL-6
- Recombinant human TGF- β 1
- Anti-mouse IL-4 antibody
- Anti-mouse IFN- γ antibody
- 96-well cell culture plates

Procedure:

- Plate Coating:
 - Dilute anti-mouse CD3 ϵ and anti-mouse CD28 antibodies to a final concentration of 1 μ g/mL each in sterile PBS.
 - Add 100 μ L of the antibody solution to each well of a 96-well plate.
 - Incubate the plate overnight at 4°C.
 - Before use, wash the wells twice with sterile PBS.
- Naïve CD4+ T Cell Isolation:
 - Isolate naïve CD4+ T cells from the spleens and lymph nodes of C57BL/6 mice using a commercially available isolation kit according to the manufacturer's instructions.
- Cell Culture and Treatment:
 - Prepare the Th17 polarizing medium: RPMI-1640 supplemented with 20 ng/mL IL-6, 3 ng/mL TGF- β 1, 1 μ g/mL anti-IL-4, and 1 μ g/mL anti-IFN- γ .[\[1\]](#)
 - Resuspend the isolated naïve CD4+ T cells in the Th17 polarizing medium at a density of 1 x 10⁶ cells/mL.

- Prepare serial dilutions of **GSK805** in the Th17 polarizing medium. A final concentration of 0.5 μM is recommended as a starting point.^{[1][4][5]} Include a DMSO vehicle control.
- Add 200 μL of the cell suspension containing the respective **GSK805** concentrations or vehicle control to the antibody-coated wells.
- Incubate the plate for 4 days at 37°C in a 5% CO₂ incubator.^{[1][5]}
- Assessment of Th17 Differentiation:
 - After the 4-day incubation, the differentiation of Th17 cells can be assessed by measuring IL-17A production using intracellular cytokine staining followed by flow cytometry (see Protocol 2) or by analyzing the cell culture supernatant for secreted IL-17A using ELISA.

Protocol 2: Intracellular Cytokine Staining for IL-17A

This protocol is for the detection of intracellular IL-17A in differentiated Th17 cells by flow cytometry.

Materials:

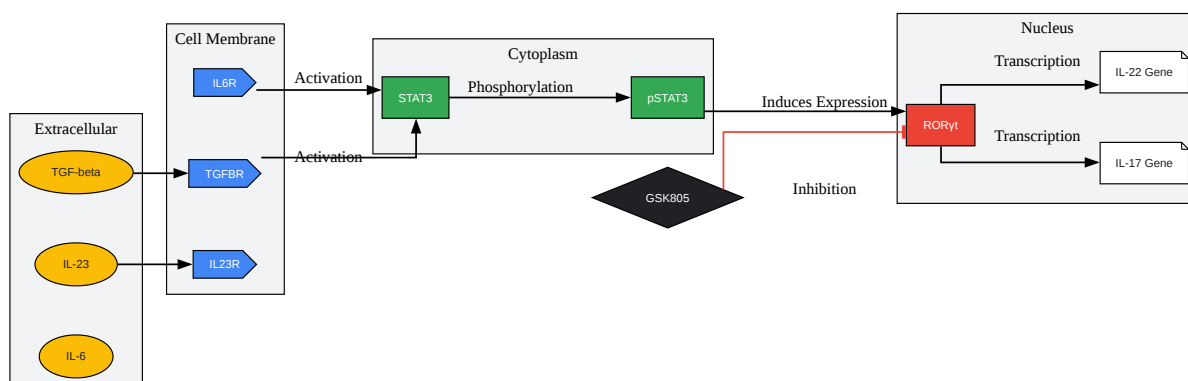
- Differentiated T cells from Protocol 1
- PMA (Phorbol 12-myristate 13-acetate)
- Ionomycin
- Brefeldin A (Golgi transport inhibitor)
- FACS buffer (PBS with 2% FBS)
- Fixation/Permeabilization buffer
- Fluorochrome-conjugated anti-mouse CD4 antibody
- Fluorochrome-conjugated anti-mouse IL-17A antibody
- Flow cytometer

Procedure:

- Restimulation:
 - Four to six hours before the end of the culture period, add PMA (50 ng/mL), ionomycin (500 ng/mL), and Brefeldin A (1 µg/mL) to each well.[3][8]
 - Incubate for 4-6 hours at 37°C in a 5% CO₂ incubator.
- Cell Surface Staining:
 - Harvest the cells and wash them with FACS buffer.
 - Resuspend the cells in FACS buffer containing the anti-mouse CD4 antibody.
 - Incubate for 30 minutes at 4°C in the dark.
 - Wash the cells twice with FACS buffer.
- Fixation and Permeabilization:
 - Resuspend the cells in Fixation/Permeabilization buffer according to the manufacturer's instructions.
 - Incubate for 20-30 minutes at 4°C in the dark.
 - Wash the cells with Permeabilization buffer.
- Intracellular Staining:
 - Resuspend the fixed and permeabilized cells in Permeabilization buffer containing the anti-mouse IL-17A antibody.
 - Incubate for 30 minutes at 4°C in the dark.
 - Wash the cells twice with Permeabilization buffer.
- Flow Cytometry Analysis:

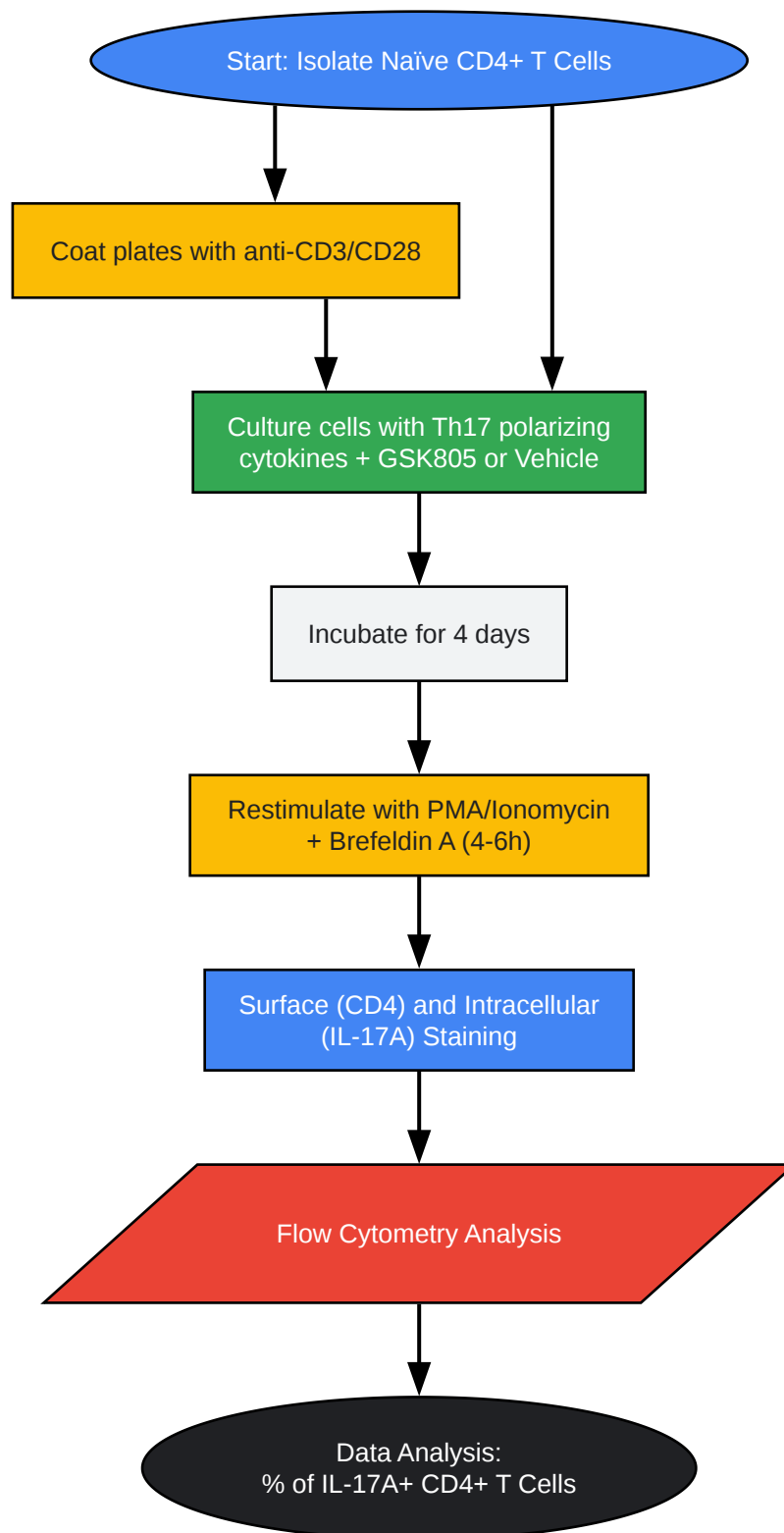
- Resuspend the cells in FACS buffer.
- Acquire the samples on a flow cytometer.
- Analyze the data by gating on CD4+ T cells and quantifying the percentage of IL-17A+ cells.

Signaling Pathway and Experimental Workflow Diagrams



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Caption: RORγt Signaling Pathway Inhibition by **GSK805**.



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Caption: Experimental Workflow for **GSK805** In Vitro Assay.

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